

Essential Safety and Operational Guide for 2-(2-Methoxyethoxy)ethyl methacrylate

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Compound of Interest

Compound Name: 2-(2-Methoxyethoxy)ethyl
methacrylate

Cat. No.: B1195332

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This guide provides immediate and essential safety protocols, logistical information, and operational and disposal plans for the handling of **2-(2-Methoxyethoxy)ethyl methacrylate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

2-(2-Methoxyethoxy)ethyl methacrylate is a chemical that poses several hazards, including causing skin irritation, serious eye irritation, and potential respiratory irritation.^[1] It may also cause an allergic skin reaction.^[2] Therefore, strict adherence to PPE guidelines is mandatory.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors that can cause serious eye irritation.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., PVC, nitrile rubber).	Prevents skin contact which can lead to irritation and allergic reactions.[3][4]
Body Protection	Lab coat or chemical-resistant apron. In cases of severe exposure risk, a PVC protective suit may be required.	Protects skin from accidental contact.[1][3]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use an appropriate NIOSH-certified respirator.	Minimizes inhalation of vapors which can cause respiratory tract irritation.[1][3]

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **2-(2-Methoxyethoxy)ethyl methacrylate**.

Property	Value
Molecular Formula	C9H16O4
Molecular Weight	188.22 g/mol [2][5]
Appearance	Colorless to almost colorless clear liquid[2]
Boiling Point	98°C @ 3.5 mm Hg[2]
Density	1.02 g/mL at 25°C[2]
Flash Point	111 °C[2]

Currently, specific occupational exposure limits (OELs) for **2-(2-Methoxyethoxy)ethyl methacrylate** are not widely established.[6] It is therefore crucial to handle this chemical with a high degree of caution and adhere to the principle of keeping exposure as low as reasonably achievable.

Experimental Protocol: Safe Handling Procedure

This protocol outlines the step-by-step procedure for the safe handling of **2-(2-Methoxyethoxy)ethyl methacrylate** in a laboratory setting.

1. Preparation and Precautionary Measures

- 1.1. Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- 1.2. Location: Ensure all handling of the chemical is performed in a well-ventilated area, preferably within a chemical fume hood.[1]
- 1.3. Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and operational.[3]
- 1.4. Donning PPE: Put on all required personal protective equipment as specified in the table above.

2. Handling and Usage

- 2.1. Container Inspection: Before use, inspect the container for any signs of damage or leaks.[1]
- 2.2. Dispensing: Carefully dispense the required amount of the chemical, avoiding splashes and the generation of aerosols.
- 2.3. Personal Hygiene: Do not eat, drink, or smoke in the area where the chemical is being handled.[1] Always wash hands thoroughly with soap and water after handling.[1]
- 2.4. Storage: Keep the container tightly sealed when not in use and store it in a cool, dry, and well-ventilated area, away from incompatible materials.[1] Recommended storage is in a polyethylene or polypropylene container.[1]

3. Spill and Emergency Procedures

- 3.1. Minor Spill:
 - a. Alert personnel in the immediate area.
 - b. Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[\[1\]](#)
 - c. Collect the absorbed material into a suitable, labeled container for waste disposal.[\[1\]](#)
 - d. Clean the spill area with a suitable decontaminant.
- 3.2. Major Spill:
 - a. Evacuate the area and alert emergency responders.[\[3\]](#)
 - b. Move upwind from the spill.[\[1\]](#)
- 3.3. Personal Exposure:
 - a. Eyes: Immediately flush with running water for at least 15 minutes, removing contact lenses if present and easy to do so. Seek medical attention.[\[1\]](#)
 - b. Skin: Flush the affected skin with plenty of water. Remove contaminated clothing and wash it before reuse.[\[1\]](#) Seek medical attention if irritation persists.[\[2\]](#)
 - c. Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)

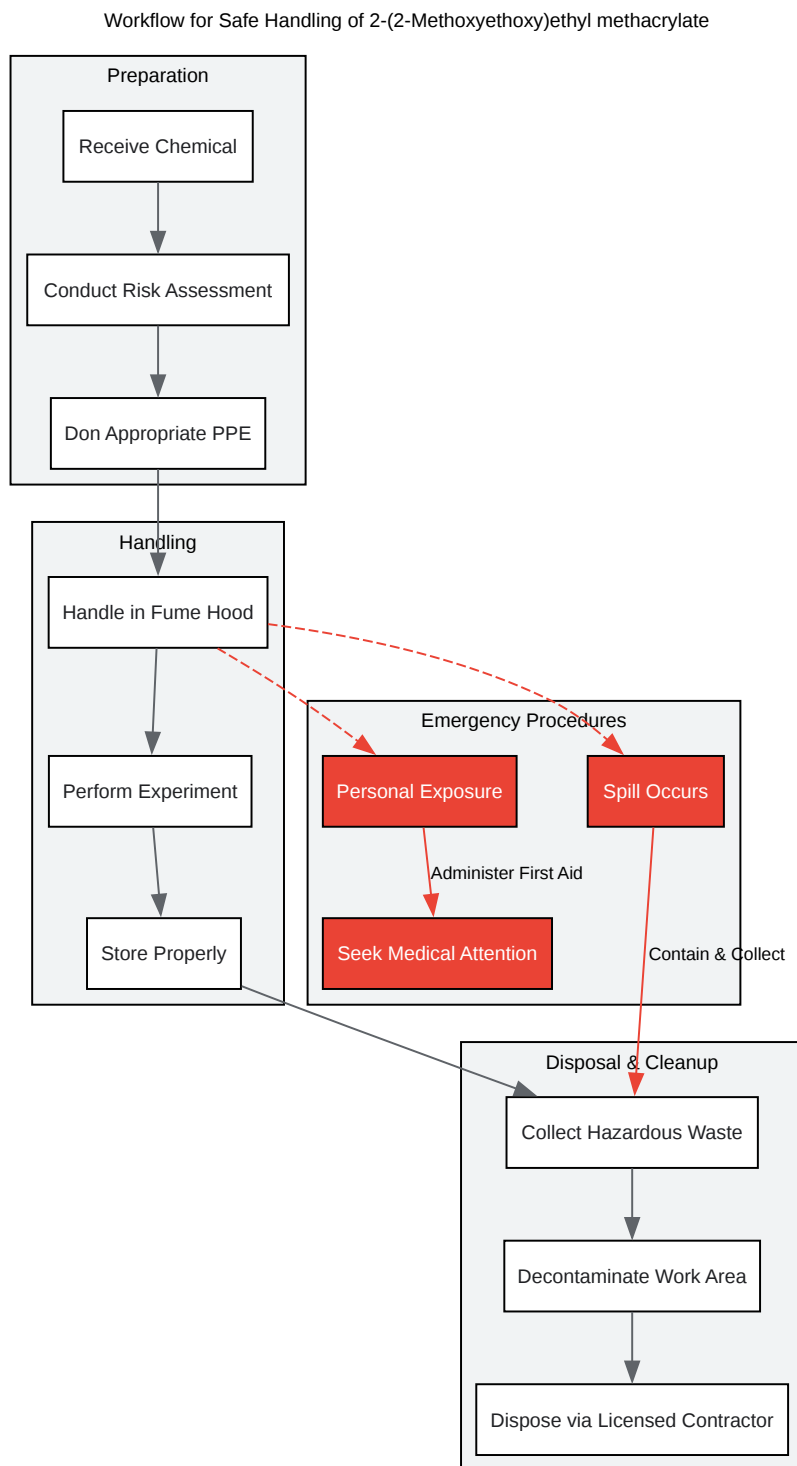
4. Waste Disposal

- 4.1. Waste Collection: Collect all waste containing **2-(2-Methoxyethoxy)ethyl methacrylate** in a designated and clearly labeled hazardous waste container.[\[4\]](#)
- 4.2. Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company.[\[4\]](#) Do not dispose of it down the drain or with general laboratory trash.[\[4\]](#)

- 4.3. Container Decontamination: Decontaminate empty containers before disposal. Observe all label safeguards until the containers are cleaned or destroyed.[\[1\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-(2-Methoxyethoxy)ethyl methacrylate** from receipt to disposal.



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Caption: Safe handling workflow for **2-(2-Methoxyethoxy)ethyl methacrylate**.

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